

Application Notes and Protocols for the Synthesis of Dymanthine Hydrochloride

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Compound of Interest

Compound Name: *Dymanthine*

Cat. No.: *B1671003*

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Abstract

This document provides a comprehensive guide for the synthesis of **Dymanthine** hydrochloride (N,N-Dimethyl-1-octadecanamine hydrochloride), a long-chain aliphatic amine with established anthelmintic properties. The primary synthetic route detailed is the Eschweiler-Clarke reaction, a robust method for the N-methylation of primary amines. This protocol includes a detailed experimental procedure, characterization data, and an overview of the proposed mechanism of action. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams to facilitate understanding and reproducibility in a research and development setting.

Introduction

Dymanthine hydrochloride is a quaternary ammonium compound with a long alkyl chain, a structural feature often associated with surfactant and antimicrobial properties. In the pharmaceutical field, it is recognized for its efficacy as an anthelmintic agent, targeting various intestinal helminths. The synthesis of **Dymanthine** hydrochloride is of interest to researchers studying new anthelmintic drugs and developing novel formulations. The Eschweiler-Clarke reaction provides a reliable and scalable method for its preparation from readily available starting materials.

Chemical Properties and Characterization

A summary of the key chemical and physical properties of **Dymanthine** and its hydrochloride salt is provided below.

Property	Value	Reference
Dymanthine (Free Base)		
IUPAC Name	N,N-dimethyloctadecan-1-amine	[1]
CAS Number	124-28-7	[1]
Molecular Formula	C ₂₀ H ₄₃ N	[1]
Molecular Weight	297.57 g/mol	[1]
Appearance	Solid powder	[1]
Melting Point	23 °C	[2]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]
Dymanthine Hydrochloride		
CAS Number	1613-17-8	[1]
Molecular Formula	C ₂₀ H ₄₄ ClN	[3]
Molecular Weight	334.02 g/mol	[3]

Experimental Protocol: Synthesis of Dymanthine Hydrochloride via Eschweiler-Clarke Reaction

This protocol details the synthesis of **Dymanthine** hydrochloride from octadecylamine. The process involves the N-methylation of the primary amine using formaldehyde and formic acid, followed by conversion to the hydrochloride salt.

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)
Octadecylamine	C18H39N	269.51
Formaldehyde (37% aqueous solution)	CH2O	30.03
Formic Acid (98-100%)	HCOOH	46.03
Diethyl Ether	(C2H5)2O	74.12
Hydrochloric Acid (concentrated)	HCl	36.46
Sodium Hydroxide	NaOH	40.00
Anhydrous Sodium Sulfate	Na2SO4	142.04
Deionized Water	H2O	18.02

Synthesis of N,N-Dimethyloctadecylamine (Dymanthine)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine octadecylamine (1 equivalent), a 37% aqueous solution of formaldehyde (2.2 equivalents), and formic acid (2.2 equivalents).
- **Reaction:** Heat the reaction mixture to 80-100°C and maintain it under reflux with vigorous stirring for 8-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, make the reaction mixture alkaline (pH > 10) by the slow addition of a concentrated sodium hydroxide solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous phase three times with diethyl ether.
- **Drying and Evaporation:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude N,N-dimethyloctadecylamine as an oil or low-melting solid.

Conversion to Dymanthine Hydrochloride

- **Salt Formation:** Dissolve the crude N,N-dimethyloctadecylamine in a minimal amount of diethyl ether.
- **Precipitation:** While stirring, slowly add a slight excess of concentrated hydrochloric acid dropwise. A white precipitate of **Dymanthine** hydrochloride will form immediately.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration and wash it with cold diethyl ether. The product can be further purified by recrystallization from a suitable solvent such as ethanol or an ethanol/ether mixture to yield a white crystalline solid.
- **Drying:** Dry the purified **Dymanthine** hydrochloride in a vacuum oven at a low temperature.

Expected Yield and Purity

Parameter	Value
Theoretical Yield	Calculated based on the initial amount of octadecylamine
Actual Yield	Typically in the range of 80-95%
Purity (by titration)	≥98%

Characterization Data

The synthesized **Dymanthine** hydrochloride should be characterized by the following methods to confirm its identity and purity.

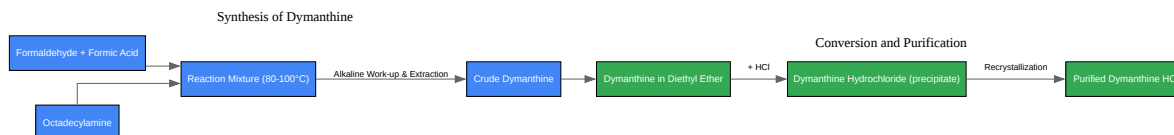
Technique	Expected Results
Melting Point	A sharp melting point should be observed.
^1H NMR	The spectrum should show characteristic peaks for the long alkyl chain protons and the N-methyl protons.
^{13}C NMR	The spectrum should be consistent with the structure, showing signals for the carbons of the octadecyl chain and the N-methyl groups.
FTIR	The spectrum should display characteristic absorption bands for C-H, C-N, and N-H (from the hydrochloride salt) stretching and bending vibrations.

Proposed Mechanism of Action (Anthelmintic Activity)

The precise molecular mechanism of **Dymanthine** hydrochloride's anthelmintic activity is not fully elucidated. However, as a quaternary ammonium compound with a long lipophilic alkyl chain, its mode of action is likely multifaceted.

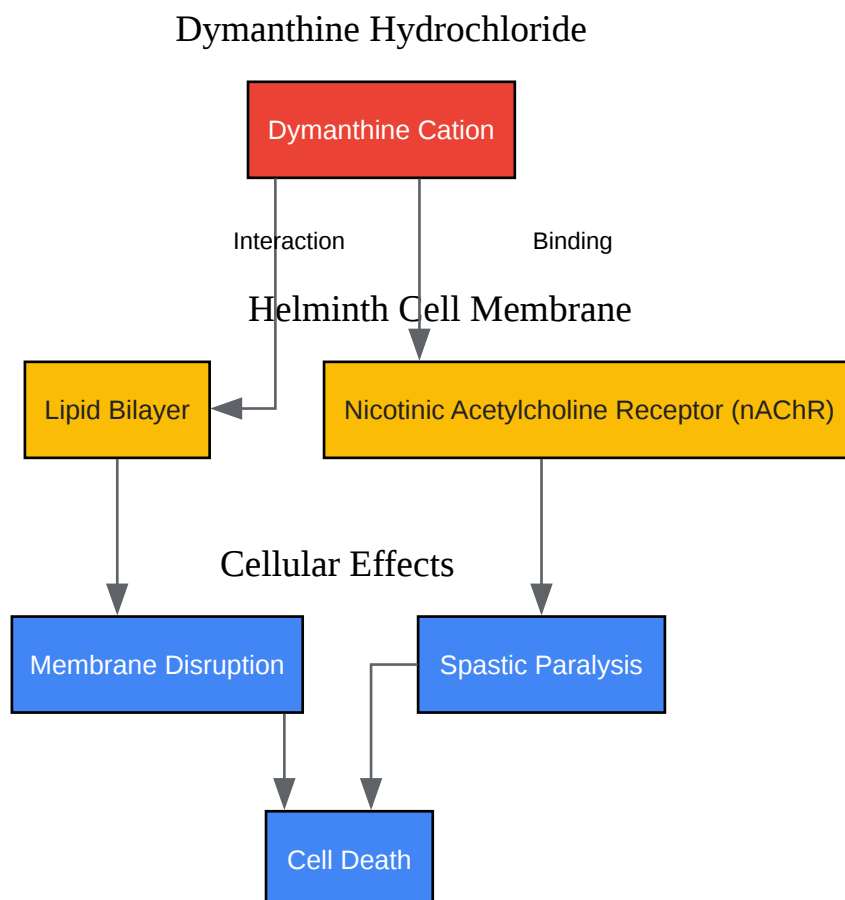
- **Disruption of Cell Membrane Integrity:** The cationic head group and the long hydrophobic tail of **Dymanthine** can interact with the negatively charged components of the helminth's cell membranes. This interaction can disrupt the membrane's lipid bilayer structure, leading to increased permeability, loss of essential ions and metabolites, and ultimately cell death.[4]
- **Neuromuscular Blockade:** Many anthelmintics function by interfering with the neuromuscular coordination of the parasite, leading to paralysis and expulsion from the host.[5] Quaternary ammonium compounds can act on ion channels, such as nicotinic acetylcholine receptors (nAChRs), which are crucial for neurotransmission in nematodes.[6][7][8][9] By binding to these receptors, **Dymanthine** could induce a persistent depolarization of the muscle cells, resulting in spastic paralysis.

Diagrams



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Caption: Workflow for the synthesis of **Dymanthine** hydrochloride.



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Caption: Proposed anthelmintic mechanism of action of **Dymanthine**.

Conclusion

This document outlines a detailed and reproducible protocol for the synthesis of **Dymanthine** hydrochloride for research purposes. The Eschweiler-Clarke reaction offers an efficient route to the desired product. The provided characterization data and the proposed mechanism of action will be valuable for researchers in the fields of medicinal chemistry and parasitology. Further studies are warranted to fully elucidate the specific molecular targets of **Dymanthine** and to explore its full therapeutic potential.

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